

A Comprehensive Technical Guide to the Physical and Chemical Properties of Dibenzyl Carbonate

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Compound of Interest

Compound Name: *Dibenzyl carbonate*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibenzyl carbonate (DBC), also known as carbonic acid dibenzyl ester, is a versatile organic compound with the chemical formula $C_{15}H_{14}O_3$.^[1] It is a stable, non-toxic reagent widely employed in organic synthesis, particularly as a benzylating agent and a protecting group for alcohols.^{[1][2]} Its low toxicity and effectiveness in protecting alcohols make it a valuable tool for researchers and industry professionals in the pharmaceutical and polymer sectors.^{[1][2]} This technical guide provides an in-depth overview of the physical and chemical properties of **dibenzyl carbonate**, complete with experimental protocols and graphical representations of its synthesis and reactivity.

Physical Properties

Dibenzyl carbonate is a white crystalline powder or a colorless low-melting solid at room temperature.^{[1][3][4]} A summary of its key physical properties is presented in the tables below.

General and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₄ O ₃	[1][5]
Molecular Weight	242.27 g/mol	[1][5]
Appearance	White crystalline powder / Colorless low-melting solid	[1][3][4]
Melting Point	27 - 33 °C	[1][3][4][6][7][8][9][10][11][12] [13][14][15][16][17]
Boiling Point	180 - 190 °C at 2 mmHg	[1][4][6][8][9][12][13][14][15] [16]
360.0 ± 31.0 °C at 760 mmHg	[7]	
Density	1.1515 g/cm ³ (rough estimate)	[6][9][14][15]
1.2 ± 0.1 g/cm ³	[7]	
Refractive Index	1.5485	[6][8][9][12][14][15]
Solubility	Sparingly soluble in water (0.099 g/L at 25°C)	[6][9][10][13][14][15][16]
Flash Point	> 230 °F (> 110 °C)	[6][9][12][14][15]
113 °C / 235.4 °F	[3]	
138.4 ± 13.9 °C	[7]	
Vapor Pressure	2.29E-05 mmHg at 25°C	[9]

Spectroscopic Data

Spectroscopy	Data	Source
^1H NMR	Spectra available	[5][18]
^{13}C NMR	Spectra available	[5][19]
Infrared (IR)	Spectra available (FTIR, ATR-IR)	[5][20]
Mass Spectrometry (MS)	Spectra available	[5][18]

Chemical Properties and Reactivity

Dibenzyl carbonate is a stable organic compound that serves as an effective reagent in various chemical transformations.[1] Its primary reactivity centers around its use as a benzylating agent.

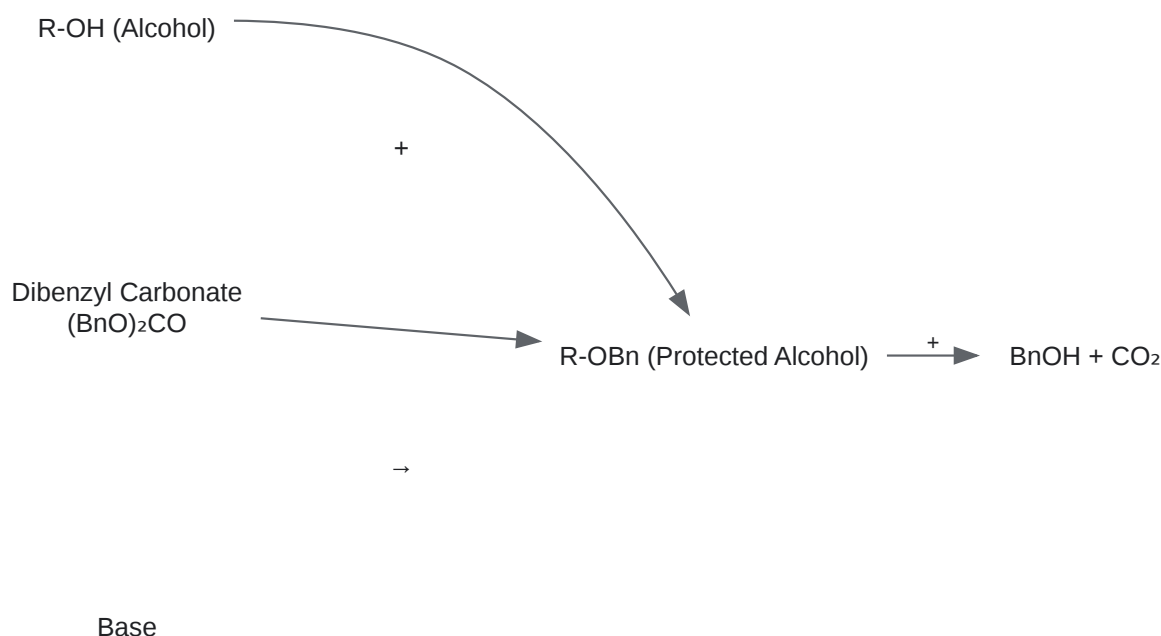
Benzylating Agent

Dibenzyl carbonate is widely used to introduce a benzyl group to a variety of nucleophiles, including amines, phenols, and active methylene compounds.[6][13][16] This reaction is often facilitated by a base or a catalyst. For instance, ionic liquids can accelerate N-benylation reactions using **dibenzyl carbonate**. [6][13][15][16][21] Selective N,N-dibenylation of primary aliphatic amines can be achieved in the presence of phosphonium salts.[6][13][16][21]

Protecting Group for Alcohols

The benzyl group is a common protecting group for alcohols in multi-step organic synthesis.

Dibenzyl carbonate offers a convenient and less hazardous alternative to benzyl halides for this purpose.[1][2] The protection of an alcohol (R-OH) with **dibenzyl carbonate** can be represented by the following general scheme:



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Caption: General reaction scheme for the protection of alcohols using **dibenzyl carbonate**.

Stability

Dibenzyl carbonate is noted for its stability under a range of operating conditions, which contributes to its utility in organic synthesis.[22] However, like other carbonates, it can undergo hydrolysis, particularly under basic conditions, to yield benzyl alcohol and carbon dioxide.

Experimental Protocols

This section provides detailed methodologies for the determination of key physical and chemical properties of **dibenzyl carbonate**.

Melting Point Determination (Capillary Method)

The melting point of an organic solid can be determined by observing the temperature at which it transitions from a solid to a liquid.[6]

Procedure:

- Finely powder a small amount of the solid organic compound.[\[7\]](#)
- Pack the powdered sample into a capillary tube to a height of 2-3 mm.[\[8\]](#)
- Attach the capillary tube to a thermometer.[\[8\]](#)
- Place the thermometer and attached capillary tube into a melting point apparatus (e.g., a Thiele tube or a digital melting point apparatus).[\[6\]](#)
- Heat the apparatus slowly, at a rate of approximately 1-2°C per minute, as the melting point is approached.[\[6\]](#)
- Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample has melted (the end of melting). This range is the melting point of the sample.[\[6\]](#)

Boiling Point Determination (Microscale Method)

For small quantities of liquid, the boiling point can be determined using a microscale technique.

Procedure:

- Add a small amount of the liquid (approximately 0.5 mL) to a small test tube.
- Place a sealed-end capillary tube, open end down, into the test tube.
- Attach the test tube to a thermometer.
- Heat the apparatus in a suitable heating bath (e.g., an oil bath).
- As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady stream of bubbles is observed, then remove the heat source.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.[\[23\]](#)

Solubility Determination

The solubility of a compound in a given solvent is determined by observing whether it forms a homogeneous solution.

Procedure:

- Place a small, measured amount of the solid (e.g., 10 mg) or liquid (e.g., 1 drop) into a test tube.
- Add a small volume of the solvent (e.g., 1 mL) to the test tube.
- Agitate the mixture vigorously for 1-2 minutes.
- Observe whether the solid has completely dissolved or if the two liquids are miscible (form a single phase). If the substance dissolves, it is considered soluble. If it does not, it is insoluble.[\[22\]](#)

Density Determination (Buoyancy Method)

The density of a solid can be determined using Archimedes' principle.[\[12\]](#)[\[19\]](#)

Procedure:

- Weigh the solid sample in air.
- Weigh the solid sample while it is fully submerged in a liquid of known density (e.g., water).
- The difference between the two weights is the weight of the displaced liquid.
- Calculate the volume of the displaced liquid (and thus the volume of the sample) using the density of the liquid.
- Calculate the density of the solid by dividing its mass in air by its volume.

Refractive Index Measurement

The refractive index of a liquid is measured using a refractometer.[\[24\]](#)

Procedure:

- Calibrate the refractometer with a standard of known refractive index.
- Place a few drops of the liquid sample onto the prism of the refractometer.
- Close the prism and allow the temperature to stabilize.
- Observe the scale through the eyepiece and adjust the controls to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Read the refractive index value from the scale.

Spectroscopic Analysis

^1H and ^{13}C NMR Spectroscopy:

- Dissolve a small amount of the sample in a suitable deuterated solvent (e.g., CDCl_3).
- Transfer the solution to an NMR tube.
- Place the NMR tube in the spectrometer.
- Acquire the spectrum according to the instrument's standard operating procedures.

FT-IR Spectroscopy (Thin Film Method for Solids):

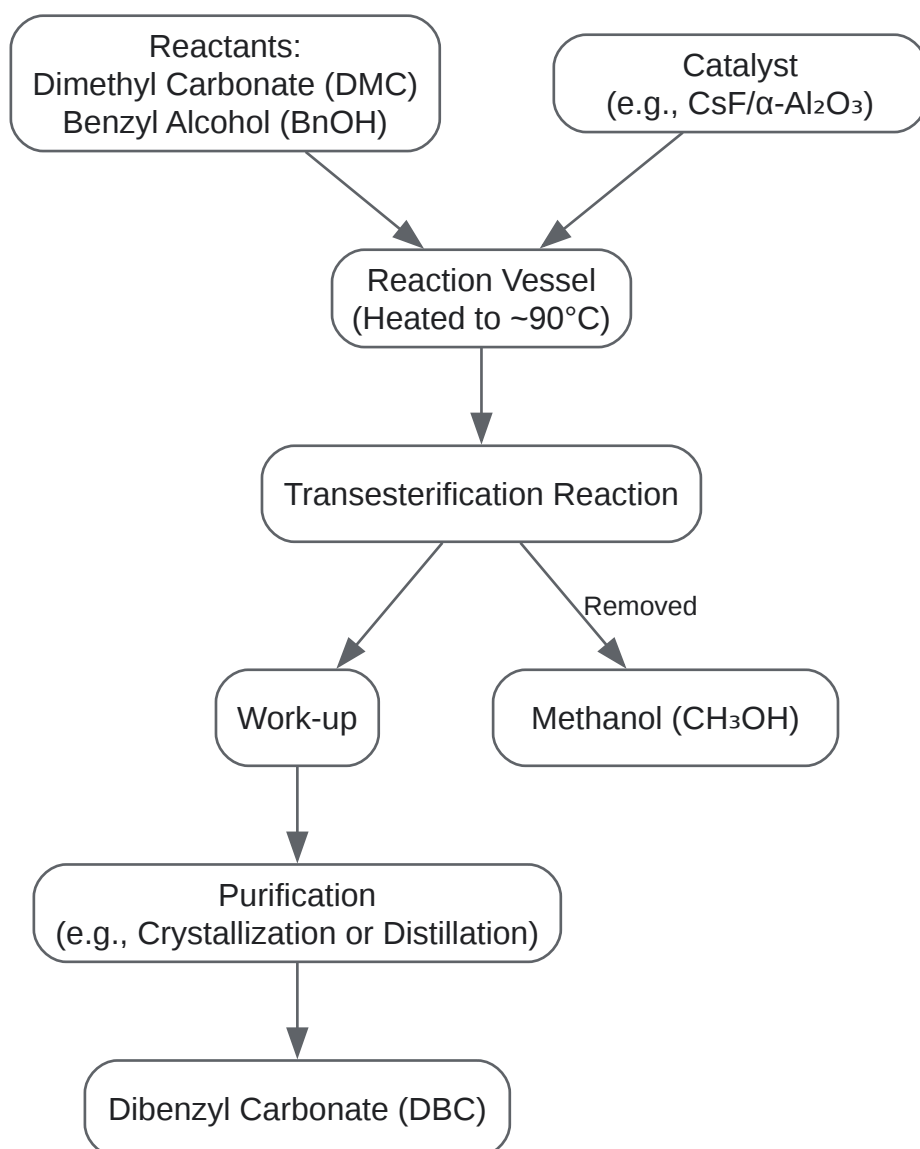
- Dissolve a small amount of the solid sample in a volatile solvent (e.g., methylene chloride).
[1]
- Place a drop of the solution onto a salt plate (e.g., NaCl or KBr). [1]
- Allow the solvent to evaporate, leaving a thin film of the solid on the plate. [1]
- Place the salt plate in the sample holder of the FT-IR spectrometer and acquire the spectrum. [1]

Mass Spectrometry (Electron Ionization - EI):

- Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography.
- The sample is vaporized and then ionized by a beam of high-energy electrons.
- The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer.
- A detector records the abundance of each ion, generating a mass spectrum.[11]

Synthesis of Dibenzyl Carbonate

A common and sustainable method for the synthesis of **dibenzyl carbonate** is the transesterification of dimethyl carbonate (DMC) with benzyl alcohol in the presence of a catalyst.[25]



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